

Navigating the Safe Handling of 4-Bromo-2-methylaniline: A Comprehensive Guide

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Compound of Interest

Compound Name: **4-Bromo-2-methylaniline**

Cat. No.: **B145978**

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For Immediate Reference: Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **4-Bromo-2-methylaniline** (CAS No. 583-75-5). Adherence to these guidelines is paramount to ensure personal safety and minimize environmental impact. This substance is harmful if swallowed, inhaled, or in contact with skin, and causes serious eye and skin irritation.

[1][2]

Key Safety Data at a Glance

A thorough understanding of the physicochemical and toxicological properties of **4-Bromo-2-methylaniline** is the foundation of safe laboratory practices. The following table summarizes essential quantitative data for quick reference.

Property	Value	Source
Molecular Formula	C7H8BrN	[1]
Molecular Weight	186.05 g/mol	[1]
Melting Point	57-59 °C (lit.)	
Boiling Point	240 °C (lit.)	
Flash Point	113 °C (235.4 °F) - closed cup	
Hazard Classifications	Acute Toxicity 4 (Oral, Dermal, Inhalation), Skin Irritation 2, Eye Irritation 2, Specific Target Organ Toxicity - Single Exposure 3 (Respiratory system)	[3]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to Personal Protective Equipment is mandatory to prevent exposure. The following table outlines the minimum required PPE for handling **4-Bromo-2-methylaniline**.

Body Part	Required PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are suitable. Always inspect gloves for integrity before use.
Eyes	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Face	Face shield	Required when there is a risk of splashing or when handling larger quantities.
Body	Laboratory coat	A standard lab coat is required. For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is recommended.
Respiratory	Dust mask (N95 or equivalent)	Use when handling the solid form to avoid inhalation of dust particles. Work should be conducted in a well-ventilated area or a chemical fume hood. [3] [4]

Procedural Guidance: From Receipt to Disposal

The following workflow provides a step-by-step guide for the safe handling of **4-Bromo-2-methylaniline**.

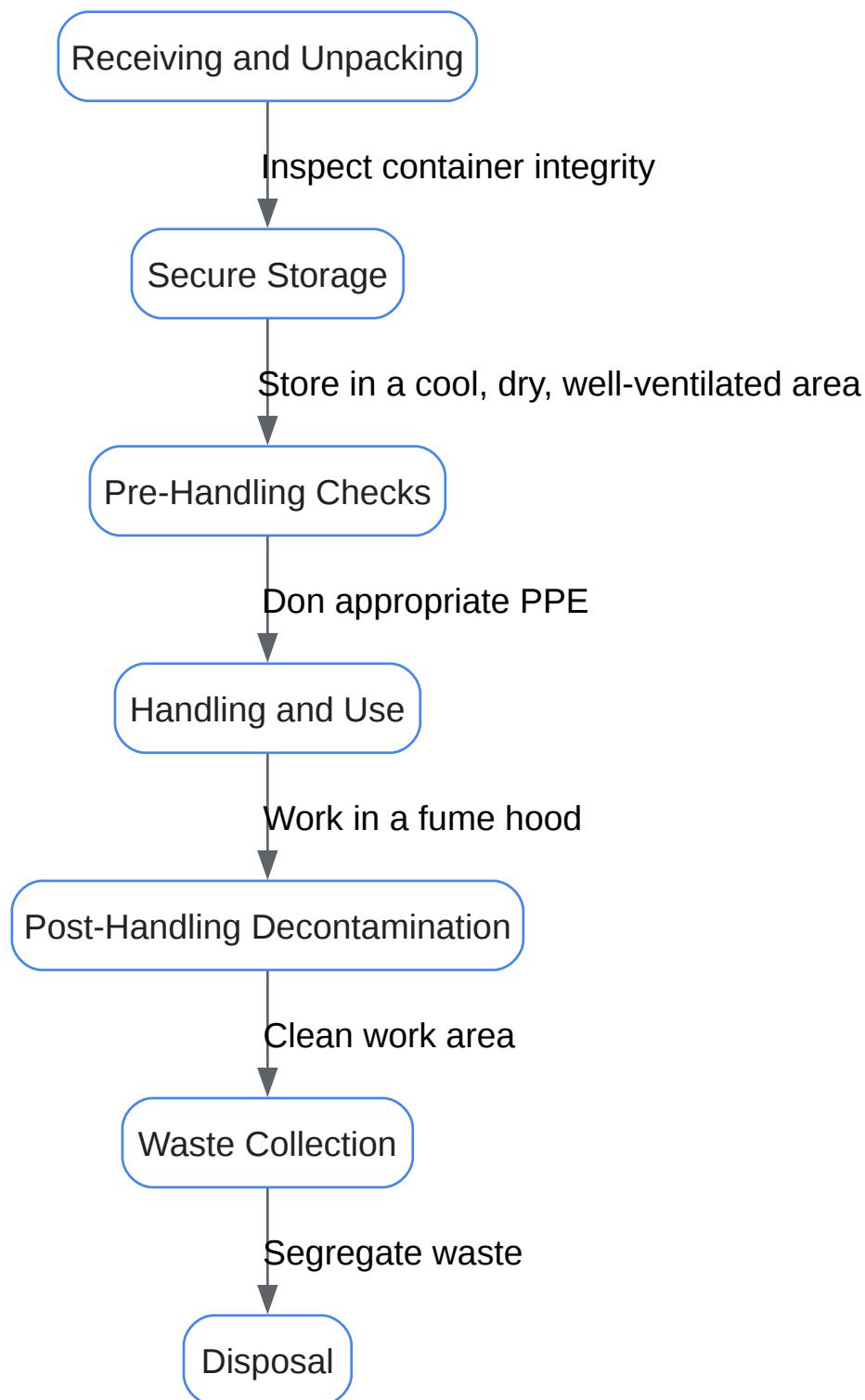
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Figure 1. Step-by-step workflow for handling 4-Bromo-2-methylaniline.

Experimental Protocol: General Handling Procedure

- Preparation: Before handling, ensure that the work area, typically a chemical fume hood, is clean and uncluttered. Verify that all necessary PPE is available and in good condition.
- Weighing and Transfer: When weighing the solid, use a draft shield or conduct the operation within a fume hood to prevent the dispersal of dust. Use appropriate tools (e.g., spatulas) for transferring the chemical.
- In Case of a Spill: In the event of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a designated, labeled waste container.^[3] For larger spills, evacuate the area and follow your institution's emergency procedures.
- First Aid:
 - If Swallowed: Rinse mouth and seek immediate medical attention.
 - If on Skin: Immediately wash the affected area with plenty of soap and water.^[3] Remove contaminated clothing.
 - If Inhaled: Move the person to fresh air and keep them comfortable for breathing.^[3]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.^[3]

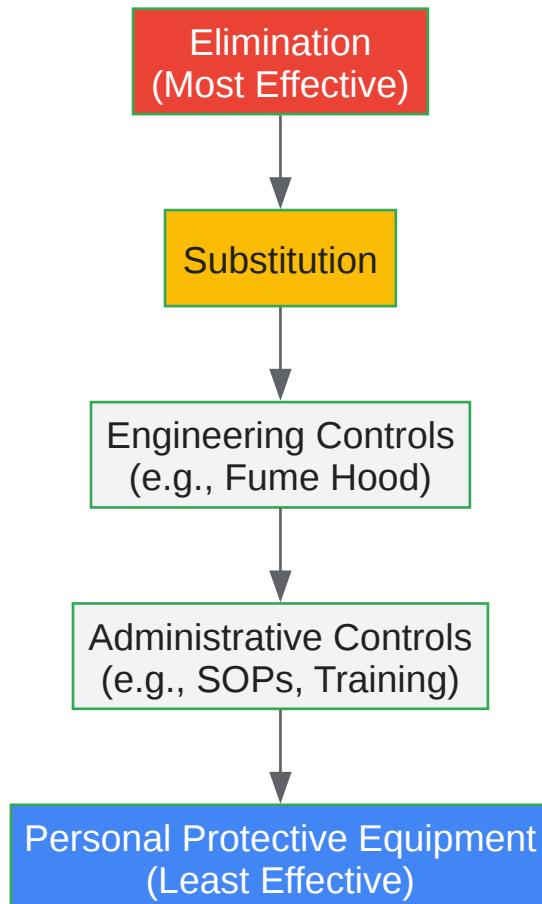
Disposal Plan

Proper disposal of **4-Bromo-2-methylaniline** and its containers is critical. All waste material must be treated as hazardous.

- Chemical Waste: Collect all solid and liquid waste containing **4-Bromo-2-methylaniline** in a clearly labeled, sealed, and appropriate container.
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, paper towels, and pipette tips, must also be disposed of as hazardous waste.
- Disposal Route: Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.^[3] Do not dispose of down the drain.

Hierarchy of Controls for Chemical Safety

To ensure the highest level of safety, a hierarchical approach to risk mitigation should be implemented. This framework prioritizes the most effective control measures.



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Figure 2. Hierarchy of controls for managing chemical risks.

By implementing these comprehensive safety and handling procedures, researchers and scientists can effectively mitigate the risks associated with **4-Bromo-2-methylaniline**, fostering a secure and productive laboratory environment.

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- To cite this document: BenchChem. [Navigating the Safe Handling of 4-Bromo-2-methylaniline: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145978#personal-protective-equipment-for-handling-4-bromo-2-methylaniline]

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